

Essential Safety and Logistical Information for Handling 2-Hydroxy Ibuprofen-d6

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Compound of Interest

Compound Name: 2-Hydroxy Ibuprofen-d6

Cat. No.: B1141078

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure personal safety and maintain the integrity of experimental results. This guide provides essential, immediate safety and logistical information for handling **2-Hydroxy Ibuprofen-d6**, a deuterated metabolite of Ibuprofen used as a tracer and internal standard in quantitative analysis.[1]

Personal Protective Equipment (PPE)

When handling **2-Hydroxy Ibuprofen-d6**, a comprehensive approach to personal protection is crucial to minimize exposure. The following personal protective equipment should be utilized:

- **Eye and Face Protection:** Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) are mandatory to protect against splashes.[2] A face shield should be considered when there is a significant risk of splashing.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are essential to prevent skin contact.[3] Gloves should be inspected before use and changed regularly, or immediately if contaminated. For operations with a higher risk of exposure, double gloving is recommended.[4]
- **Respiratory Protection:** In well-ventilated areas, respiratory protection may not be required. However, if dust or aerosols are generated, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is recommended.[3] For significant spills or in poorly ventilated areas, a respirator with an organic vapor cartridge and a particulate pre-filter may be necessary.[3]

- Protective Clothing: A standard laboratory coat should be worn at all times.[3] In situations with a higher potential for splashes or significant exposure, a chemical-resistant apron or coveralls should be worn over a long-sleeved shirt and long pants.[3]

Hazard Identification and Physical Properties

While a specific Safety Data Sheet (SDS) for **2-Hydroxy Ibuprofen-d6** is not readily available, the SDS for rac 2-Hydroxy Ibuprofen provides critical safety data. Deuterium labeling is unlikely to alter the chemical hazards significantly.

Property	Value
Physical State	Solid Powder[5]
Color	White to Off-White[6]
Melting Point	120-122°C[6]
Boiling Point	369.4°C at 760 mmHg[6]
Density	1.125 g/cm ³ [6]
Solubility	Chloroform (Slightly), Methanol (Slightly)[6]
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.

Operational Plan

A systematic approach to handling **2-Hydroxy Ibuprofen-d6** is essential for both safety and to maintain the compound's isotopic purity.

1. Preparation and Weighing:

- Conduct all handling in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- To prevent hydrogen-deuterium (H-D) exchange from atmospheric moisture, handle the compound under a dry, inert atmosphere such as nitrogen or argon whenever possible.[7]

- Use clean, dry glassware and utensils to avoid contamination and degradation.[\[7\]](#)
- When weighing, use an analytical balance within a ventilated enclosure to contain any dust.

2. Dissolution and Solution Handling:

- Use anhydrous, deuterated solvents for preparing solutions to prevent the loss of the deuterium label.[\[7\]](#)
- Add the solid compound to the solvent slowly to avoid splashing.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

3. Storage:

- Store **2-Hydroxy Ibuprofen-d6** in a tightly sealed container in a cool, dry, and well-ventilated place.
- For long-term storage, consider storing the solid compound under an inert atmosphere in a desiccator to protect it from moisture.[\[7\]](#)

4. Spill and Emergency Procedures:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.
- For solid spills, carefully sweep or vacuum the material and place it in a suitable container for disposal.[\[2\]](#) Avoid generating dust.[\[2\]](#)
- For liquid spills, absorb the material with an inert, non-combustible absorbent material and place it in a sealed container for disposal.
- In case of skin contact, immediately wash the affected area with soap and plenty of water.[\[2\]](#)
- In case of eye contact, rinse with pure water for at least 15 minutes and seek medical attention.[\[2\]](#)

- If inhaled and breathing is difficult, move to fresh air and seek medical attention.[2]
- If swallowed, rinse your mouth with water and seek immediate medical attention.[2] Do not induce vomiting.[2]

Disposal Plan

Proper disposal of **2-Hydroxy Ibuprofen-d6** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Chemical:** Dispose of waste **2-Hydroxy Ibuprofen-d6** as hazardous waste. It may be possible to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[2] All disposal must be conducted by a licensed hazardous material disposal company, following all federal, state, and local regulations.[2]
- **Contaminated Materials:** Any materials that have come into contact with the compound, such as gloves, filter paper, and empty containers, should be treated as hazardous waste and disposed of accordingly.
- **Empty Containers:** Before disposing of empty containers, scratch out all personal and chemical information on the label.[8] The container should then be disposed of as hazardous waste.

Caption: Workflow for the safe handling of **2-Hydroxy Ibuprofen-d6**.

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